p-Menthane Hydroperoxide (CAS 80-47-7): A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*p-Menthane hydroperoxide*
CAS No.:	*80-47-7*
Cat. No.:	*B1581428*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **p-Menthane hydroperoxide** (PMHP), a versatile organic peroxide. It covers its chemical and physical properties, synthesis and applications, safety and handling protocols, and potential biological significance. This document is intended to be a valuable resource for professionals in research, chemical synthesis, and drug development.

Chemical and Physical Properties

p-Menthane hydroperoxide is a colorless to pale yellow viscous liquid.[1] It is a powerful oxidizing agent and is incompatible with strong oxidizing and reducing agents.[2] Its key physical and chemical properties are summarized in the table below.

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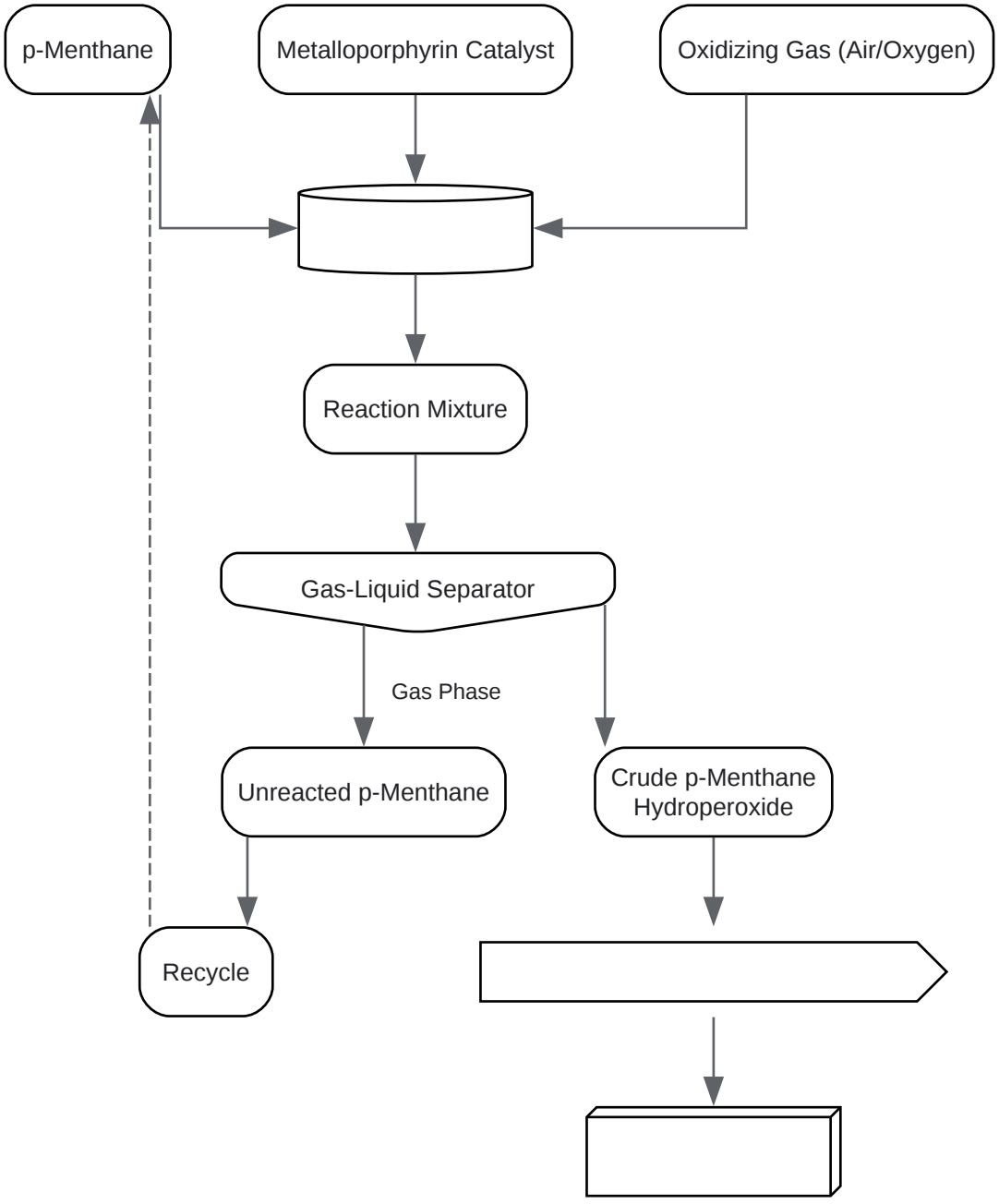
Property	Value	Reference(s)
CAS Number	80-47-7	[3]
Molecular Formula	$C_{10}H_{20}O_2$	[4][5]
Molecular Weight	172.26 g/mol	[1][4]
Appearance	Colorless to pale yellow viscous liquid	[1][6]
Density	0.910 to 0.925 g/cm³ at 15.5 °C	[1][7]
Flash Point	53 °C (127 °F)	[3][7]
Solubility	Insoluble in water; very soluble in most organic solvents.	[4][7][8]
Boiling Point	242.6 °C (rough estimate)	[2]
Refractive Index	1.450-1.470 at 20°C	[6]
pKa	12.58 ± 0.30 (Predicted)	[2]
Theoretical Active Oxygen Content	9.28%	[4][8]
Self-Accelerating Decomposition Temperature (SADT)	80 °C	[4][8]

Synthesis and Production

The primary industrial method for synthesizing **p-menthane hydroperoxide** is the aerobic oxidation of p-menthane.[3][9] This process is typically catalyzed by metalloporphyrins, such as those containing manganese or iron.[3]

A generalized workflow for the synthesis is depicted below:

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Caption: Generalized workflow for the synthesis of **p-menthane hydroperoxide**.

Experimental Protocol: Aerobic Oxidation of p-Menthane (General)

The following is a generalized laboratory-scale protocol based on literature descriptions.[3][9] Optimal conditions, such as catalyst choice, concentration, and temperature, may vary.

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- Reaction Setup: A suitable reaction vessel is charged with p-menthane and a metalloporphyrin catalyst (e.g., (p-Cl)TPPMnCl at a concentration of approximately 0.06 mmol/L). The reactor is equipped with a gas inlet, a condenser, and a stirrer.
- Oxidation: An oxidizing gas (air or oxygen) is bubbled through the stirred solution. The reaction is typically carried out at an elevated temperature, with optimal yields reported at around 120 °C for approximately 5 hours.[9]
- Monitoring: The progress of the reaction can be monitored by periodically taking samples and determining the peroxide content using iodometric titration.
- Work-up: Upon completion, the reaction mixture is cooled. The unreacted p-menthane and byproducts are typically removed by vacuum distillation or evaporation to yield the crude **p-menthane hydroperoxide**.
- Purification: Further purification can be achieved through appropriate chromatographic techniques if a higher purity product is required.

Applications

p-Menthane hydroperoxide is a versatile chemical with a range of industrial applications, primarily driven by its ability to generate free radicals upon decomposition.

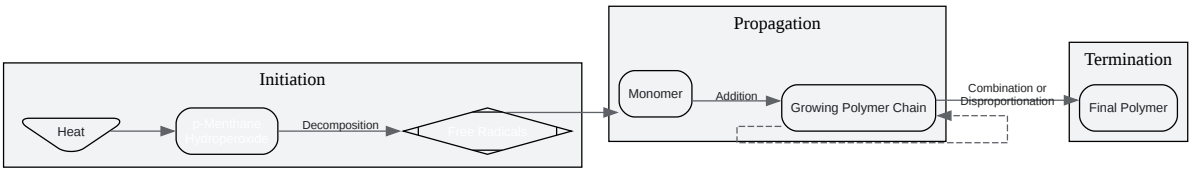
Polymerization Initiator

The most significant application of **p-menthane hydroperoxide** is as a radical initiator for emulsion polymerization.[3] It is widely used in the production of various polymers, including:

- Styrene-butadiene rubber (SBR)
- Acrylonitrile-butadiene-styrene (ABS) resins
- Styrene-acrylonitrile (SAN) resins
- Acrylic and methacrylic acid polymers[4]

The slow decomposition rate of PMHP makes it suitable for controlled radical polymerization.[3]

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Caption: Mechanism of free-radical polymerization initiated by **p-menthane hydroperoxide**.

Experimental Protocol: Emulsion Polymerization of Styrene (Illustrative)

This protocol is a representative example of how **p-menthane hydroperoxide** can be used in a laboratory-scale emulsion polymerization of styrene.[10][11][12]

- Aqueous Phase Preparation: In a reaction vessel, dissolve a surfactant (e.g., sodium lauryl sulfate) in deionized water. Purge the solution with an inert gas like nitrogen for at least 30 minutes to remove dissolved oxygen.
- Emulsion Formation: Add the styrene monomer to the aqueous phase while stirring vigorously under a nitrogen blanket to form a stable emulsion.
- Initiation: Heat the emulsion to the desired reaction temperature (e.g., 60-80 °C). Add the **p-menthane hydroperoxide** initiator to the reaction mixture.
- Polymerization: Maintain the reaction at the set temperature under constant stirring and a nitrogen atmosphere. Monitor the reaction progress by taking samples periodically to determine monomer conversion.
- Termination: Once the desired conversion is achieved, the reaction can be terminated by cooling and, if necessary, adding a shortstop agent.

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- Purification: The resulting polystyrene latex can be purified by methods such as dialysis against deionized water to remove unreacted monomer, surfactant, and initiator residues.

Other Applications

Beyond polymerization, **p-menthane hydroperoxide** also finds use as:

- A cross-linking agent for rubber and elastomers.[3]
- An oxidizing agent in specialized organic syntheses, including the production of pharmaceutical intermediates and fragrances.[3]

Safety and Handling

p-Menthane hydroperoxide is a hazardous substance that requires careful handling and storage.

Hazard Summary:

- Organic Peroxide: Heating may cause a fire.[3] It is an explosive and strong oxidizing agent.[7]
- Corrosive: Causes severe skin burns and eye damage.[3]
- Inhalation Hazard: Harmful if inhaled.[3]

Safe Handling and Storage:

- Keep away from heat, sparks, open flames, and other ignition sources.[4][13]
- Store in a cool, well-ventilated place, protected from sunlight.[13] Recommended storage temperatures are between 30-38 °C.[8]
- Keep containers tightly sealed.[4]
- Avoid contact with incompatible materials such as acids, bases, reducing agents, and heavy metals.[4][8]

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- Use appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and respiratory protection.[13]

- In case of a spill, do not touch the material without appropriate protective clothing. Keep the substance wet with a water spray and use non-sparking tools for cleanup.[7]

Biological Significance and Potential in Drug Development

While **p-menthane hydroperoxide** is primarily an industrial chemical, its structural relationship to other p-menthane derivatives and its nature as an organic hydroperoxide suggest potential biological activity that may be of interest to drug development professionals.

Cytotoxicity of Related Compounds

Studies on structurally related p-menthane derivatives have demonstrated cytotoxic effects against various human tumor cell lines.[14][15] For instance, the presence of epoxide and aldehyde functional groups on the p-menthane skeleton has been shown to enhance cytotoxic activity.[14] While direct cytotoxicity data for **p-menthane hydroperoxide** is not readily available in the reviewed literature, the reactivity of the hydroperoxide group suggests it could exhibit biological activity.

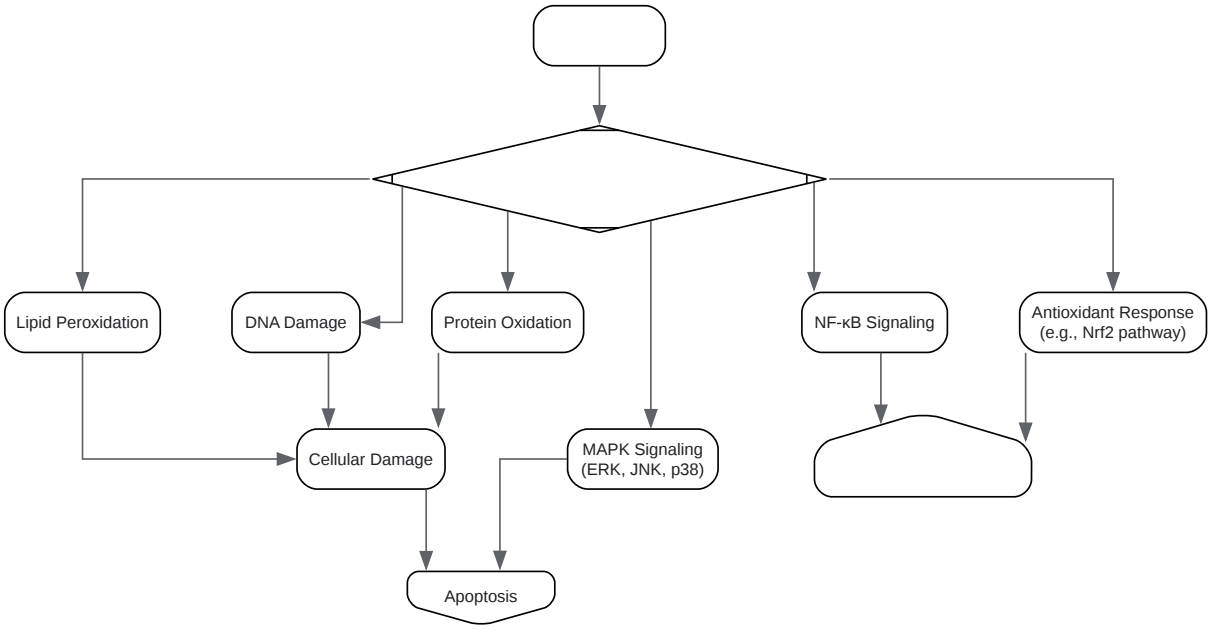
Potential Role in Oxidative Stress Signaling

Organic hydroperoxides are known to induce oxidative stress in biological systems.[16] This can lead to lipid peroxidation, DNA damage, and alterations in antioxidant enzyme activities.[16] As a hydroperoxide, **p-menthane hydroperoxide** has the potential to participate in or trigger oxidative stress signaling pathways.

Organic hydroperoxides can be sensed by bacterial transcription repressors like OhrR, leading to a cellular response to oxidative stress.[17] In mammalian cells, reactive oxygen species (ROS), which can be generated from hydroperoxides, are key signaling molecules in various pathways, including those involving MAP kinases (e.g., ERK, JNK, p38) and transcription factors like NF-κB.[18][19]

The diagram below illustrates a conceptual model of how an organic hydroperoxide like **p-menthane hydroperoxide** could induce cellular responses through oxidative stress.

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